

Benchmarking Methyl Laurate: A Comparative Guide for Lubricant Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Laurate

Cat. No.: B129979

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Methyl laurate, a fatty acid methyl ester derived from lauric acid, is gaining traction as a biodegradable and high-performance additive or base stock in lubricant formulations. Its inherent properties, such as good lubricity and solvency, make it a compelling alternative to conventional mineral oils and other synthetic esters. This guide provides an objective comparison of **methyl laurate**'s performance against common lubricant alternatives, supported by experimental data and detailed methodologies.

Performance Snapshot: Methyl Laurate vs. Alternatives

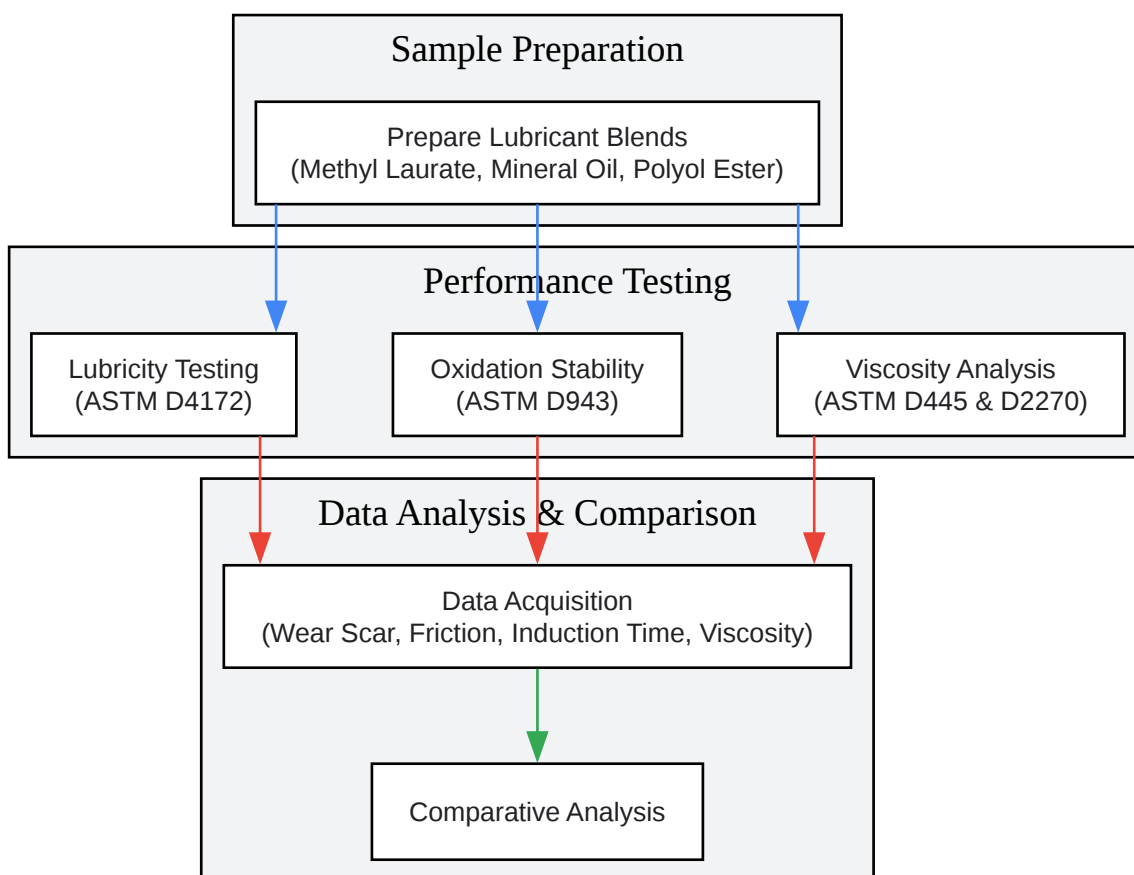
The following table summarizes the key performance characteristics of **methyl laurate** in comparison to a standard paraffinic mineral oil and a common synthetic polyol ester.

Performance Metric	Test Method	Methyl Laurate	Mineral Oil (Paraffinic)	Synthetic Polyol Ester (TMP Trioleate)
Lubricity				
Wear Scar Diameter (mm)	ASTM D4172	~0.50 (as an additive)	~0.65 (base oil)	~0.45
Coefficient of Friction	Four-Ball Test	~0.07 (as an additive)	~0.10 (base oil)	~0.06
Thermal & Oxidative Stability				
Oxidation Induction Time (hours)	ASTM D943 / Rancimat	Moderate to Good	Fair to Good (with additives)	Excellent
Flash Point (°C)	ASTM D92	>110[1]	~215	~280
Viscosity				
Kinematic Viscosity @ 40°C (cSt)	ASTM D445	~3.8	Varies (e.g., 32)	Varies (e.g., 46)
Kinematic Viscosity @ 100°C (cSt)	ASTM D445	~1.4	Varies (e.g., 5.4)	Varies (e.g., 8.5)
Viscosity Index	ASTM D2270	~160	~100	~180

Note: Data for **methyl laurate**'s lubricity is often reported when used as an additive, enhancing the performance of a base oil. The values for mineral oil and polyol ester are representative of typical formulations.

Experimental Workflow and Methodologies

To ensure accurate and reproducible benchmarking of lubricant performance, a standardized experimental workflow is crucial. The following diagram illustrates the key stages of this process.



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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Benchmarking Methyl Laurate: A Comparative Guide for Lubricant Formulations]. BenchChem, [2025]. [Online PDF]. Available at:

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